Comparative Guide: Validation of 4-((1-Methylazetidin-3-yl)oxy)piperidine Binding Affinity

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Compound of Interest

Compound Name:	*4-((1-Methylazetidin-3-yl)oxy)piperidine*
Cat. No.:	*B12980570*

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Executive Summary & Technical Context[1][2][3][4]

In the development of non-imidazole Histamine H3 Receptor (H3R) antagonists, the **4-((1-Methylazetidin-3-yl)oxy)piperidine** core (CAS: 2306265-62-1) represents a critical "polar head" scaffold. Unlike early-generation antagonists that relied on highly basic amino-alkoxy chains (often leading to hERG liability and phospholipidosis), this azetidine-ether motif offers a constrained, lower-basicity profile designed to enhance central nervous system (CNS) penetration and metabolic stability.

This guide outlines the validation of this specific scaffold's binding affinity. As a fragment/intermediate, its affinity will naturally be lower than fully decorated clinical candidates (e.g., Pitolisant). Therefore, the validation focus is on Ligand Efficiency (LE) and binding kinetics relative to standard reference ligands.

The Comparative Landscape

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Compound Class	Representative Standard	Role in Validation	Expected Affinity ( )
Target Scaffold	4-((1-Methylazetidin-3-yl)oxy)piperidine	Test Subject (Fragment)	0.1 – 10 M
Clinical Standard	Pitolisant (Wakix)	Positive Control (High Affinity)	0.1 – 1 nM
Classic Tool	Thioperamide	Reference Antagonist	2 – 10 nM
Structural Analog	4-(3-aminopropoxy)piperidine	Comparative "Flexible" Scaffold	> 10 M (Low LE)

Scientific Rationale: Why This Scaffold?

Structural Advantages (Expert Insight)

The shift from flexible propyl-amine linkers to the 1-methylazetidin-3-yl ether offers two distinct pharmacological advantages that must be validated:

- Conformational Constraint: The azetidine ring locks the basic nitrogen in a specific vector, potentially reducing the entropic penalty upon binding to the Asp3.32 residue in the H3R orthosteric pocket.
- pKa Modulation: The electron-withdrawing effect of the ether oxygen on the azetidine ring lowers the pKa of the tertiary amine, reducing the likelihood of lysosomal trapping compared to purely aliphatic amines.

Mechanism of Action

This molecule acts as a competitive antagonist/inverse agonist at the H3R, a G

i/o-coupled GPCR. Binding prevents the constitutive activity of the receptor and blocks histamine-mediated autoinhibition of neurotransmitter release (histamine, ACh, dopamine).

Experimental Validation Protocol

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To validate the affinity of **4-((1-Methylazetidin-3-yl)oxy)piperidine**, we utilize a Radioligand Displacement Assay. This is the gold standard for determining the equilibrium dissociation constant (

).

Materials & Reagents

- Receptor Source: HEK-293T cell membranes stably expressing human Histamine H3 Receptor (hH3R).
- Radioligand:

  -N

  -methylhistamine (

  -NAMH) (Specific Activity: ~80 Ci/mmol).
- Non-Specific Binding (NSB) Blocker: 10

  M Thioperamide or Pitolisant.
- Buffer: 50 mM Tris-HCl, 5 mM MgCl

  , pH 7.4.

Step-by-Step Methodology

Step 1: Membrane Preparation

- Harvest HEK-hH3R cells and homogenize in ice-cold TE buffer.
- Centrifuge at 40,000

  g for 20 mins at 4°C.
- Resuspend pellet in binding buffer to a final protein concentration of 20-50

  g/well .

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Step 2: Competitive Binding Setup

- Total Binding: Add 50

  L membrane + 50

  L

  -NAMH (2 nM final) + 50

  L Vehicle (DMSO 1%).

- NSB Control: Add 50

  L membrane + 50

  L

  -NAMH + 50

  L Thioperamide (10

  M).

- Test Compound: Add 50

  L membrane + 50

  L

  -NAMH + 50

  L **4-((1-Methylazetidin-3-yl)oxy)piperidine** (Concentration range:

  M to

  M, 8 points).

Step 3: Incubation & Filtration

- Incubate plates for 60 minutes at 25°C (equilibrium).

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- Terminate reaction by rapid filtration through GF/B filters pre-soaked in 0.3% polyethyleneimine (to reduce filter binding).
- Wash filters 3x with ice-cold buffer.

Step 4: Detection

- Add liquid scintillation cocktail.
- Count radioactivity (CPM) using a MicroBeta counter.

Self-Validating Controls

- Z-Factor Check: Ensure Z' > 0.5 using Total and NSB wells. If Z' < 0.5, the assay noise is too high; re-optimize membrane concentration.
- Reference Check: Run a parallel curve for Pitolisant. If its

  deviates >3-fold from literature (0.1-1 nM), the receptor integrity is compromised.

Data Analysis & Visualization

Calculation of Affinity ( )

Convert IC

values to

using the Cheng-Prusoff equation:

Where

is the radioligand concentration and

is the dissociation constant of

-NAMH (typically ~0.5 nM).

Workflow Visualization

The following diagram illustrates the logical flow of the validation process, linking the chemical scaffold to the pharmacological output.

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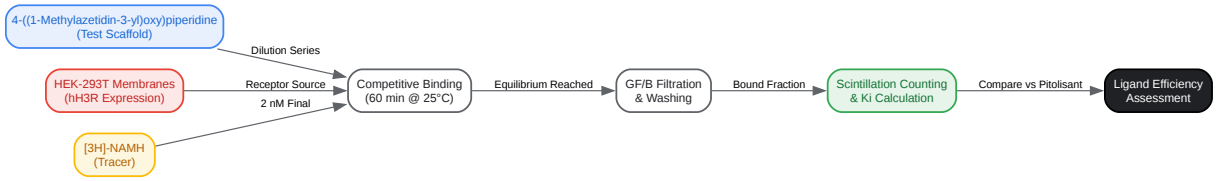

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*Figure

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